

Technical Monograph: (4R)-4-Benzyl-D-glutamic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (4R)-4-Benzyl-D-glutamic acid

CAS No.: 402821-16-3

Cat. No.: B1609714

[Get Quote](#)

Structural Characterization, Synthetic Pathways, and Pharmacological Applications

Executive Summary

(4R)-4-Benzyl-D-glutamic acid is a synthetic, stereochemically complex analogue of the neurotransmitter D-glutamic acid.^[1] Characterized by the introduction of a hydrophobic benzyl moiety at the

-carbon (C4) and the retention of the D-configuration at the

-carbon (C2), this molecule serves as a critical probe in neuropharmacology.^[1] It is primarily utilized to map the hydrophobic pockets of Excitatory Amino Acid Transporters (EAATs) and Metabotropic Glutamate Receptors (mGluRs).^[1]

This guide provides a definitive technical analysis of its IUPAC nomenclature, stereoselective synthesis, and biological utility, designed for researchers requiring high-fidelity data for drug development and chemical biology applications.

Chemical Identity & Nomenclature^{[2][3][4]}

IUPAC Derivation

The nomenclature of this compound requires rigorous application of Cahn-Ingold-Prelog (CIP) priority rules to resolve the ambiguity often found in commercial catalogs.

- Parent Structure: Pentanedioic acid (Glutaric acid).[1]
- Amino Group: Located at C2.
- Base Configuration: "D-Glutamic acid" dictates the (2R) configuration.[1]
- Substituent: A benzyl group at C4.
- C4 Stereochemistry: Explicitly defined as (R).[1]

Definitive IUPAC Name: (2R,4R)-2-amino-4-benzylpentanedioic acid[1]

Chemical Data Table[1][5]

Parameter	Technical Specification
Common Name	(4R)-4-Benzyl-D-glutamic acid
IUPAC Name	(2R,4R)-2-amino-4-benzylpentanedioic acid
CAS Number (HCl)	2055114-59-3
CAS Number (Free Base)	402821-16-3
Molecular Formula	C
	H
	NO
Molecular Weight	237.25 g/mol (Free base)
Stereocenters	C2 (R), C4 (R)
Solubility	Water (moderate), Methanol (high), DMSO

Stereoselective Synthesis Protocol

Synthesizing the (2R,4R) isomer requires controlling two stereocenters simultaneously. A standard alkylation of D-glutamic acid often leads to racemization or poor diastereoselectivity at C4. The most robust method involves the use of a chiral auxiliary (e.g., a Ni(II)-glycine equivalent or a chiral Schiff base) to direct the Michael addition or alkylation.[1]

Methodological Rationale

We employ a Michael Addition strategy using a chiral glycine equivalent and a benzyl-substituted acrylate. This approach is superior to direct alkylation of pyroglutamate because it allows for thermodynamic control of the C4 center during ring closure or subsequent hydrolysis steps.

Synthetic Workflow (Graphviz)[1]

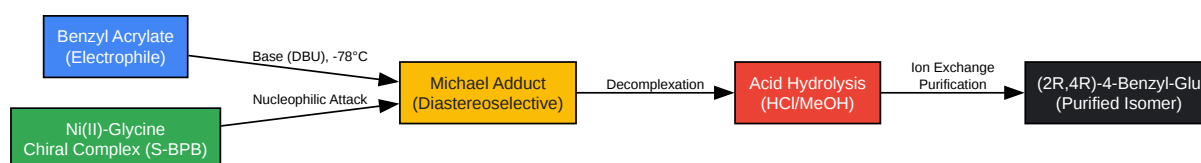


Figure 1: Stereoselective Synthesis via Ni(II) Chiral Auxiliary

[Click to download full resolution via product page](#)

Step-by-Step Protocol

Note: This protocol assumes the use of a Belokon-type Ni(II) complex or similar chiral glycine equivalent to induce D-configuration at C2.[1]

- Complex Formation: React Glycine with (S)-BPB (chiral ligand) and Ni(NO₃)₂ to form the nucleophilic glycine equivalent.[1]
- Michael Addition:
 - Dissolve the Ni(II) complex (1.0 eq) in anhydrous DMF.[1]

- Add benzyl acrylate (1.2 eq) and a catalytic base (DBU, 0.1 eq).^[1]
- Critical Step: Maintain temperature at -20°C to maximize diastereoselectivity (kinetic control).
- Monitor via TLC for consumption of the red Ni-complex.
- Hydrolysis & Deprotection:
 - Treat the resulting adduct with 3M HCl/MeOH under reflux for 2 hours. This cleaves the chiral auxiliary and hydrolyzes the ester groups.
 - The Ni(II) salt is removed via filtration or chelation resin.^[1]
- Purification:
 - The crude amino acid is purified using Dowex 50W-X8 cation exchange resin.
 - Elute with 1M NH
OH.
 - Resolution: If diastereomeric ratio (dr) is <95:5, perform final purification via preparative HPLC using a Chiralpak ZWIX(+) column.

Biological Mechanism & Applications^[1]^[6]

Pharmacological Significance

(4R)-4-Benzyl-D-glutamic acid acts as a conformationally restricted glutamate analogue.^[1]

The bulky benzyl group at C4 prevents the molecule from inducing the closure of the ligand-binding domain (LBD) required for receptor activation, effectively turning it into a competitive antagonist or a transport blocker.

- Target: Excitatory Amino Acid Transporters (EAATs).^[1]
- Mechanism: Competitive inhibition. The benzyl group occupies the hydrophobic pocket adjacent to the glutamate binding site, preventing the transporter from completing the alternating access cycle.

- Selectivity: The (2R,4R) configuration is often investigated to differentiate between EAAT subtypes (EAAT1 vs EAAT2) compared to the L-isomer counterparts.[1]

Mechanism of Action Diagram

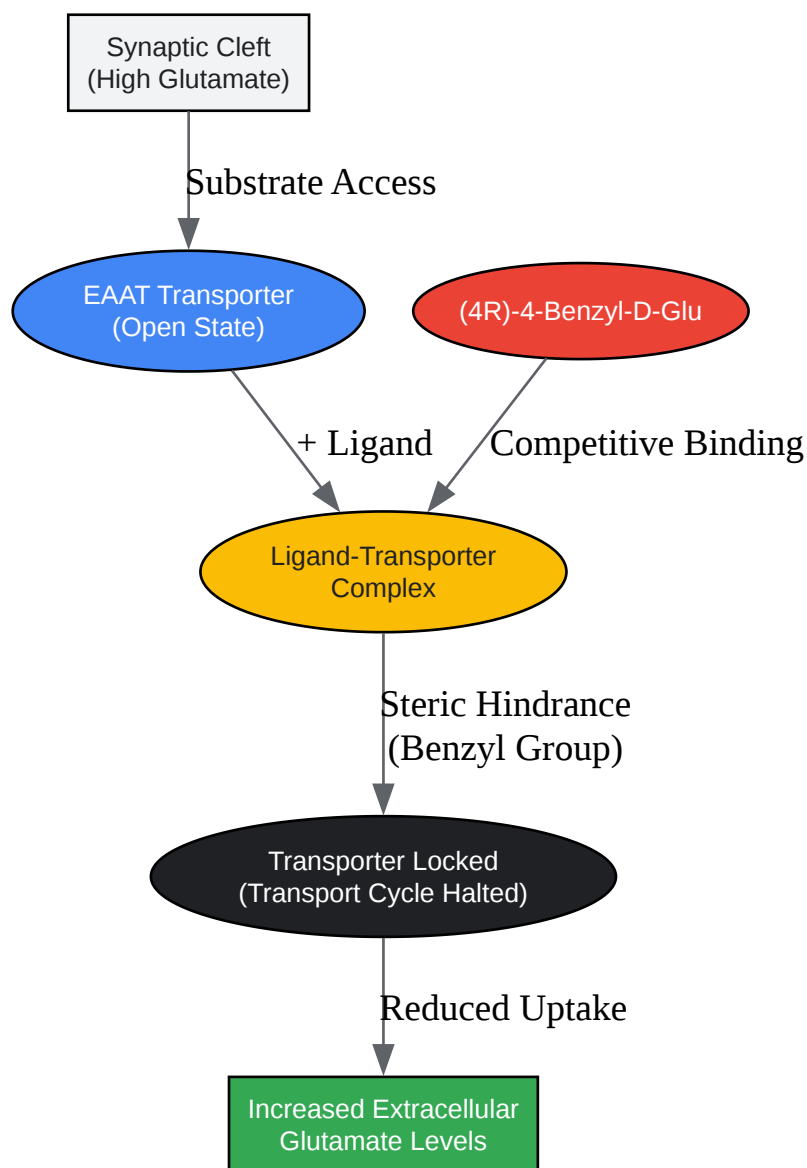


Figure 2: Mechanism of EAAT Blockade by 4-Benzyl-D-Glutamate

[Click to download full resolution via product page](#)

[1]

Quality Control & Characterization Standards

To ensure data integrity in biological assays, the synthesized compound must meet the following criteria.

Technique	Expected Result	Purpose
1H NMR (D O)	7.2-7.4 (m, 5H, Ph), 3.8 (d, 1H, -CH), 2.8 (m, 2H, Benzyl-CH) , 2.4 (m, 1H, -CH), 2.1 (m, 2H, -CH)	Verify structure and benzyl integration.[1][2][3]
Chiral HPLC	Single peak >98% ee/de.[4] Column: Chiralpak ZWIX(+) or Crownpak CR(+).[1]	Confirm (2R,4R) stereochemistry vs (2R,4S) or L-isomers.
Mass Spectrometry	[M+H] = 238.11 m/z	Confirm molecular weight.[1]
Elemental Analysis	C: 60.75%, H: 6.37%, N: 5.90%	Purity verification.

References

- Sigma-Aldrich. (2024).[1] **(4R)-4-Benzyl-D-glutamic acid** HCl Product Specification. Merck KGaA. [Link\[1\]](#)
- Shimamoto, K., & Shigeri, Y. (2006). Bio-organic chemistry of glutamate transporter inhibitors. The Chemical Record, 6(2), 59-75.[1] [Link](#)
- Wehbe, J., et al. (2004).[3] Enantioselective synthesis of new 4-substituted glutamic acid derivatives. Tetrahedron: Asymmetry, 15(5), 851-858.[1] [Link\[1\]](#)

- PubChem. (2024).[5][6] Compound Summary: (2R,4R)-2-amino-4-methylpentanedioic acid (Analog Reference).[1] National Library of Medicine.[6] [Link](#)[1][6]
- BLD Pharm. (2024).[7] (2R,4R)-2-Amino-4-benzylpentanedioic acid Product Data. BLD Pharmatech.[7] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - (4r)-4-[[[(2s)-2-acetamido-4-hydroxy-4-oxo-butanoyl]amino]-5-[[[(1s,2s)-1-[[[(1s)-1-[(2s,4r)-4-benzyloxy-2-[1-[[[(1s)-1-phenylethyl]carbamoyl]butylcarbamoyl]pyrrolidine-1-carbonyl]-2-methyl-propyl]carbamoyl]-2-methyl-butyl]amino]-5-oxo-pentanoic acid (C47H67N7O12) [pubchemlite.lcsb.uni.lu]
- 2. Glutamic acid - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. 2-Amino-4-(4-benzylphenoxy)pentanedioic acid | C18H19NO5 | CID 22107151 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (4R)-4-Methyl-D-glutamic acid | C6H11NO4 | CID 2733522 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 402821-16-3[(2R,4R)-2-Amino-4-benzylpentanedioic acid]BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Monograph: (4R)-4-Benzyl-D-glutamic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1609714/docs#technical-monograph-4r-4-benzyl-d-glutamic-acid\]](https://www.benchchem.com/product/b1609714/docs#technical-monograph-4r-4-benzyl-d-glutamic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)